

Sourcing "Antibacterial Agent 143" for Research: A Technical Guide

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Compound of Interest

Compound Name: Antibacterial agent 143

Cat. No.: B15563221

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For researchers, scientists, and drug development professionals, securing specific chemical compounds is a critical first step in the experimental process. This guide provides an in-depth overview of how to approach the procurement of a specific compound, in this case, **"Antibacterial agent 143."**

Identifying "Antibacterial Agent 143"

Initial searches for **"Antibacterial agent 143"** reveal a compound with this designation available from some chemical suppliers. It is described as an antibacterial agent with Minimum Inhibitory Concentrations (MICs) of 25, 25, 50, and 50 µg/mL against *B. subtilis* ATCC6633, *S. aureus* ATCC6538, *P. aeruginosa* ATCC13525, and *E. coli* ATCC35218, respectively[1].

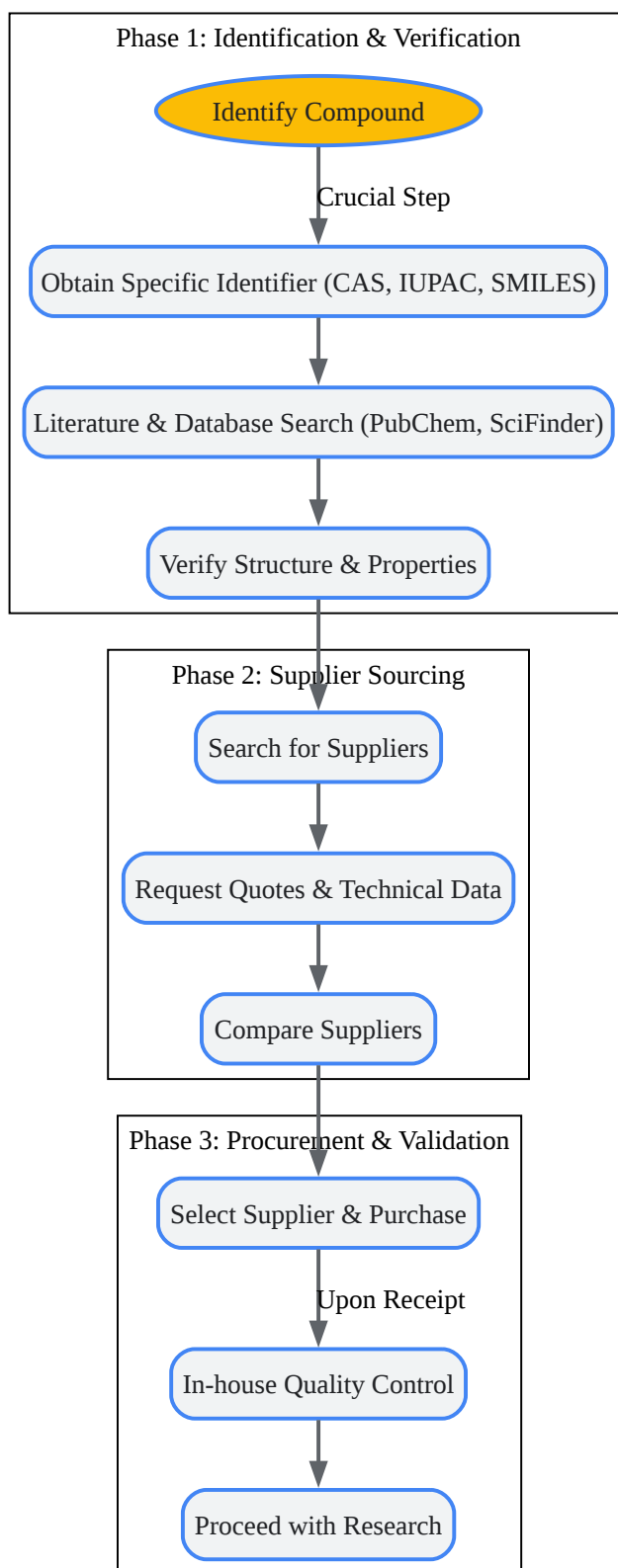
However, it's important to note that **"Antibacterial agent 143"** is not a universally recognized chemical name. It is crucial to obtain a more specific identifier, such as a CAS (Chemical Abstracts Service) number, IUPAC name, or at least a chemical structure, to ensure the procurement of the correct and consistent material for research. Without this, batch-to-batch variability and the inability to accurately replicate or compare studies become significant risks.

For instance, other compounds with "143" in their name exist, such as Ko 143, which is a potent and selective BCRP inhibitor and not an antibacterial agent. This highlights the potential

for confusion when relying on non-standardized nomenclature.

General Workflow for Procuring Research Compounds

When a specific or novel compound is needed for research, a systematic approach is recommended. The following workflow outlines the key steps from initial identification to final procurement.



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Workflow for Sourcing Research Compounds

Locating and Evaluating Suppliers

Once a specific chemical identifier is confirmed, the search for suppliers can begin. Several types of vendors specialize in providing chemicals for research purposes:

- **Large Chemical Suppliers:** Companies like Sigma-Aldrich, Spectrum Chemical, and Tocris Bioscience offer extensive catalogs of chemical compounds, including a wide range of antibiotics and research chemicals[2][3]. These suppliers often provide detailed product information, including purity, grade, and relevant citations.
- **Specialty Chemical Suppliers:** Companies such as MedchemExpress and Selleck Chemicals focus on providing novel and bioactive compounds for life science research[1][4]. They are often a good source for more niche or recently discovered molecules.
- **Custom Synthesis Services:** If a compound is not commercially available, contract research organizations (CROs) can be commissioned to synthesize it. This is a more expensive and time-consuming option but may be necessary for novel or proprietary molecules.

When evaluating potential suppliers, it is essential to compare them based on several key factors. The following table provides a template for organizing this information.

Supplier	Product/Catalog Number	Purity/Grade	Available Quantities	Price	Lead Time	Technical Data Provided
Example Supplier A						
Example Supplier B						
Example Supplier C						

Experimental Protocols: A General Framework

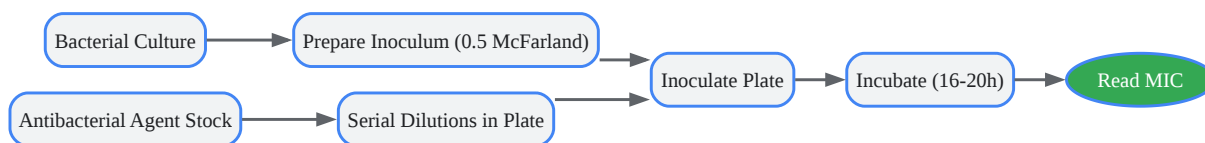
While the exact experimental protocol will depend on the research question, a common starting point for evaluating a new antibacterial agent is to determine its Minimum Inhibitory

Concentration (MIC). This assay establishes the lowest concentration of the agent that prevents visible growth of a microorganism.

General Protocol for Broth Microdilution MIC Assay

- Preparation of Bacterial Inoculum:
 - From a fresh agar plate, select 3-5 colonies of the test bacterium.
 - Inoculate a tube of sterile Mueller-Hinton Broth (MHB) or other appropriate broth.
 - Incubate at the optimal temperature (e.g., 37°C) until the culture reaches the mid-logarithmic phase of growth, corresponding to a 0.5 McFarland turbidity standard.
 - Dilute the bacterial suspension to achieve a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL in the wells of the microtiter plate.
- Preparation of Antibacterial Agent Dilutions:
 - Prepare a stock solution of "**Antibacterial agent 143**" in a suitable solvent (e.g., DMSO, water).
 - Perform serial two-fold dilutions of the stock solution in a 96-well microtiter plate using MHB. The final volume in each well should be 50 μ L (or 100 μ L depending on the desired final volume).
- Inoculation and Incubation:
 - Add 50 μ L of the prepared bacterial inoculum to each well containing the diluted antibacterial agent.
 - Include a positive control (bacteria in broth without the agent) and a negative control (broth only).
 - Incubate the plate at the optimal temperature for 16-20 hours.
- Determination of MIC:

- After incubation, visually inspect the plate for bacterial growth (turbidity).
- The MIC is the lowest concentration of the antibacterial agent at which there is no visible growth.



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MIC Assay Workflow

Conclusion

The procurement of "**Antibacterial agent 143**" or any novel research compound requires a diligent and systematic approach. Researchers must prioritize obtaining a specific chemical identifier to ensure the accuracy and reproducibility of their work. By following a structured workflow for identification, supplier sourcing, and experimental validation, scientists can confidently integrate new compounds into their research endeavors.

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